

Best practices for dissolving and storing Basic Red 13 powder

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Compound of Interest

Compound Name: Basic Red 13

Cat. No.: B1666102

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Technical Support Center: Basic Red 13

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for dissolving and storing **Basic Red 13** powder.

Frequently Asked Questions (FAQs)

Q1: What is **Basic Red 13**, and is it different from Disperse Red 13?

A1: Yes, they are different compounds and it is critical to distinguish between them. **Basic Red 13** (C.I. 48015) is a methine dye with moderate water solubility.^[1] Disperse Red 13 (C.I. 11115) is a monoazo dye that is insoluble in water but soluble in several organic solvents.^{[2][3]} Always verify the CAS number to ensure you are using the correct substance for your experiment.

Q2: What is the best solvent for dissolving **Basic Red 13** (C.I. 48015) powder?

A2: **Basic Red 13** has a water solubility of 14 g/L, and the temperature has a minimal effect on this.^[1] For most applications, deionized or distilled water is the recommended solvent. The resulting solution will be pink.^[1]

Q3: I'm seeing particles in my solution that won't dissolve. What should I do?

A3: Difficulty in dissolving dye powders can occur. First, ensure you are "pasting" the dye by adding a small amount of solvent to the powder and mixing it into a smooth slurry before

adding the rest of the solvent.[4] For particularly stubborn batches, using lukewarm water or preparing a urea-water solution can improve solubility.[4][5] Straining the final solution through a fine filter, like a nylon stocking, can remove any remaining particulates.[4]

Q4: How should I store the **Basic Red 13** powder?

A4: **Basic Red 13** powder should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[6][7] Protect it from direct sunlight and other sources of UV radiation, as light exposure can cause the dye to fade or undergo chemical changes.[7]

Q5: What are the best practices for storing prepared **Basic Red 13** solutions?

A5: Aqueous solutions of **Basic Red 13** should be stored in a cool, dark place to prevent degradation. Light exposure can be a significant factor in the degradation of organic dyes.[7][8] It is recommended to prepare fresh solutions for critical experiments. The dye solution should not be boiled.[1]

Q6: My prepared **Basic Red 13** solution has faded or changed color. What could be the cause?

A6: Color fading is likely due to degradation of the dye molecule. This can be caused by exposure to UV light or elevated temperatures.[7] Red organic dyes can be particularly susceptible to UV damage.[8] Additionally, interaction with strong oxidizing or reducing agents in your experimental system could also lead to discoloration. In sulfuric acid, **Basic Red 13** appears yellow, and upon dilution, it turns red-orange.[1]

Q7: What are the essential safety precautions when handling **Basic Red 13** powder?

A7: When handling **Basic Red 13** powder, always work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a dust respirator to prevent inhalation.[6][9] Avoid creating dust.[6] In case of skin contact, wash thoroughly with soap and water.[9] If eye contact occurs, flush with water for at least 15 minutes.[9] Refer to the Safety Data Sheet (SDS) for complete safety information.[7]

Quantitative Data Summary

Table 1: Comparison of **Basic Red 13** and Disperse Red 13

Property	Basic Red 13	Disperse Red 13
C.I. Name	C.I. 48015[1]	C.I. 11115[3]
CAS Number	3648-36-0[1]	3180-81-2[3]
Molecular Formula	C ₂₂ H ₂₆ Cl ₂ N ₂ [1]	C ₁₆ H ₁₇ ClN ₄ O ₃ [3]
Molecular Weight	389.36 g/mol [1]	348.78 g/mol [3]
Appearance	Gray Powder[1]	Dark Red Powder[3]
Water Solubility	14 g/L[1]	Insoluble[2]
Organic Solvents	No data available	Soluble in ethanol, acetone, benzene.[2][3]

Table 2: Recommended Storage Conditions for **Basic Red 13** Powder

Condition	Recommendation	Rationale
Temperature	Cool[6][7]	Prevents thermal degradation. [7]
Humidity	Dry[6][7]	Prevents clumping and loss of efficacy.[7]
Light	Protected from direct sunlight/UV[7]	Prevents photolytic degradation and fading.[7][8]
Container	Tightly sealed/closed[6]	Protects from moisture and contamination.
Atmosphere	Well-ventilated area[6][10]	Ensures safe handling environment.

Experimental Protocols

Protocol 1: Standard Dissolution of **Basic Red 13** Powder

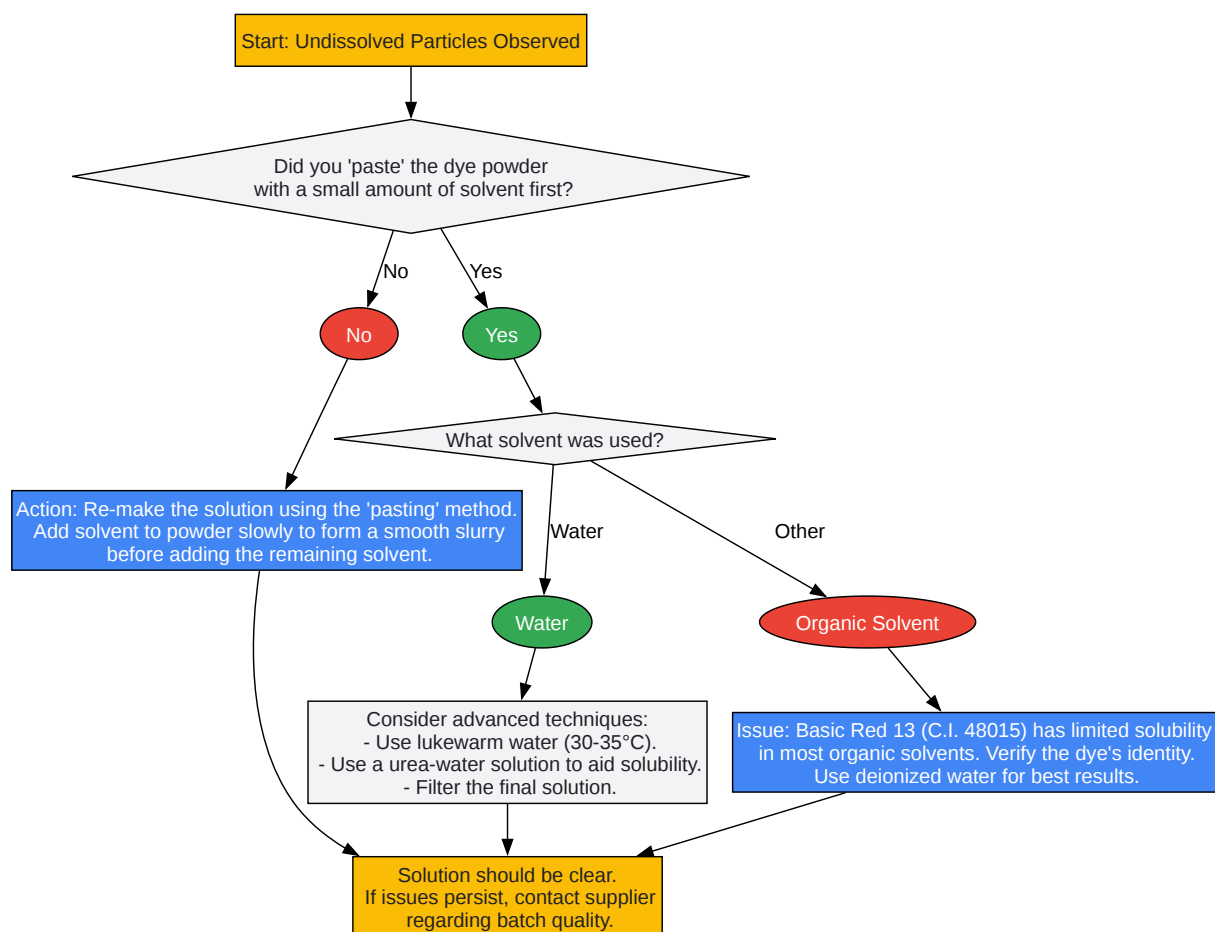
This protocol outlines the standard procedure for preparing an aqueous solution of **Basic Red 13**.

- **Preparation:** Put on appropriate PPE (gloves, safety goggles, lab coat). Perform all work in a chemical fume hood or well-ventilated area.
- **Weighing:** Accurately weigh the desired amount of **Basic Red 13** powder using an analytical balance.
- **Pasting the Dye:** Place the powder in a clean glass beaker. Add a small volume of lukewarm (30-35°C) deionized water, just enough to create a thick slurry. Use a glass stirring rod to gently grind and mix the powder until a smooth, uniform paste is formed with no visible lumps. This step is critical for preventing clumps of undissolved powder.[\[4\]](#)[\[5\]](#)
- **Dissolution:** Gradually add the remaining volume of deionized water to the beaker while continuously stirring.
- **Mixing:** Continue to stir the solution for 10-15 minutes to ensure the dye is fully dissolved. A magnetic stirrer can be used for this purpose.
- **Final Preparation:** If any particulates remain, the solution can be filtered through a suitable filter (e.g., nylon) to ensure clarity.[\[4\]](#)
- **Storage:** Transfer the solution to a clearly labeled, airtight container (amber glass is recommended to protect from light) and store in a cool, dark place.

Troubleshooting Guides

Problem: Poor Solubility or Undissolved Particles in Solution

This guide helps to diagnose and resolve issues related to dissolving **Basic Red 13** powder.



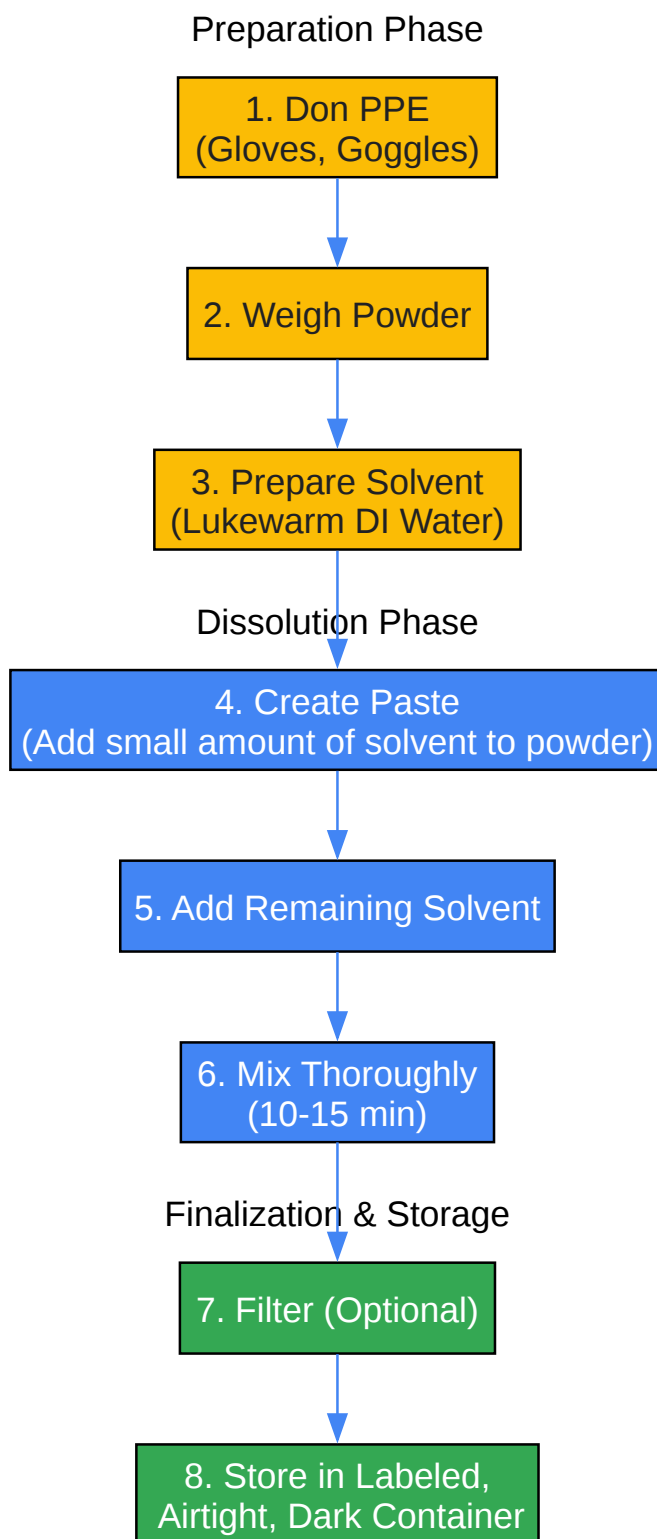
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Caption: Troubleshooting decision tree for **Basic Red 13** solubility issues.

Problem: Solution is Fading or Unstable

- Symptom: The pink or red color of the prepared solution diminishes over time.
- Probable Cause 1: Photodegradation. Exposure to ambient or UV light is breaking down the dye molecules.^{[7][8]}
 - Solution: Store all solutions in amber bottles or in a dark environment like a cabinet or refrigerator. Prepare solutions fresh before use for sensitive applications.
- Probable Cause 2: Thermal Degradation. The solution has been exposed to high temperatures. **Basic Red 13** is stable at 120°C for dyeing, but prolonged heating or boiling of the solution should be avoided.^[1]
 - Solution: Store solutions in a cool place, such as at 4°C. Do not autoclave or boil the solution unless specified by a particular protocol.
- Probable Cause 3: Chemical Incompatibility. The dye is reacting with other components in the solution (e.g., strong oxidizing or reducing agents).
 - Solution: Review all components in your formulation for potential incompatibilities. Test the stability of the dye in your specific buffer or media system over time before conducting large-scale experiments.

Visualized Experimental Workflow



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Caption: Standard workflow for dissolving **Basic Red 13** powder.

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